

Application Notes and Protocols for Quality Control of Gly-Mal-GGFG-Deruxtecan

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Compound of Interest

Compound Name: *Gly-Mal-GGFG-Deruxtecan 2-hydroxypropanamide*

CAS No.: 2750623-07-3

Cat. No.: B15605945

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Ensuring the Precision of Targeted Cancer Therapy

Antibody-drug conjugates (ADCs) represent a paradigm shift in oncology, offering the targeted delivery of potent cytotoxic agents to tumor cells while minimizing systemic toxicity.^[1] The intricate structure of an ADC, comprising a monoclonal antibody, a cytotoxic payload, and a chemical linker, necessitates a comprehensive and robust quality control (QC) strategy to ensure its safety, efficacy, and consistency.^[1] This guide provides a detailed framework for the quality control of ADCs utilizing the Gly-Mal-GGFG-Deruxtecan drug-linker, a system that combines a maleimide (Mal) attachment, a protease-cleavable tetrapeptide linker (Gly-Gly-Phe-Gly), and the potent topoisomerase I inhibitor, deruxtecan.^{[2][3][4]}

The Gly-Mal-GGFG-Deruxtecan system is designed for stability in circulation and efficient payload release within the tumor microenvironment. The maleimide group facilitates covalent attachment to the antibody, while the GGFG sequence is specifically engineered for cleavage

by lysosomal proteases like Cathepsin L, which are often overexpressed in tumor cells.[5][6][7] Upon cleavage, the active deruxtecan payload is released to induce cancer cell death.[7] Understanding and controlling the critical quality attributes (CQAs) of this complex molecule is paramount for its successful clinical development and application.[1]

Critical Quality Attributes (CQAs) and Analytical Tiers

The quality control of a Gly-Mal-GGFG-Deruxtecan ADC is a multi-faceted process. We can categorize the key CQAs into three tiers, each addressing a fundamental aspect of the ADC's integrity and function.

Tier 1: Molecular Integrity and Purity This tier focuses on the overall structural integrity of the ADC, identifying and quantifying product-related variants and process-related impurities.

Tier 2: Drug-to-Antibody Ratio (DAR) and Conjugation Profile The DAR is a critical parameter that directly influences the ADC's potency and therapeutic window.[1] This tier assesses the average DAR and the distribution of different drug-loaded species.

Tier 3: Linker-Payload Stability and Release The stability of the linker in circulation and its susceptibility to cleavage at the target site are crucial for both safety and efficacy. This tier evaluates the linker's performance under physiological and simulated lysosomal conditions.

Tier 1: Molecular Integrity and Purity Aggregation and Fragmentation

High molecular weight aggregates can impact immunogenicity and pharmacokinetics, while fragments can indicate instability. Size Exclusion Chromatography (SEC) is the gold standard for monitoring these species.[8][9]

Protocol: Size Exclusion Chromatography (SEC-HPLC)

Objective: To quantify the monomer, aggregate, and fragment content of the ADC.

Materials:

- SEC-HPLC system with UV detector
- SEC column (e.g., Zenix™-C SEC-300, 3 μ m, 7.8 x 300 mm)[9]
- Mobile Phase: 150 mM Sodium Phosphate, pH 7.0
- ADC sample

Procedure:

- Equilibrate the SEC column with the mobile phase at a flow rate of 1.0 mL/min until a stable baseline is achieved.
- Inject 10-20 μ L of the ADC sample (typically at 1-5 mg/mL).
- Monitor the elution profile at 280 nm.
- Identify and integrate the peaks corresponding to aggregates (eluting earlier than the monomer), the monomer, and fragments (eluting later than the monomer).
- Calculate the percentage of each species relative to the total peak area.

Acceptance Criteria:

- Monomer: $\geq 95\%$
- Aggregates: $\leq 5\%$
- Fragments: $\leq 1\%$

Charge Variants

Charge heterogeneity can arise from various post-translational modifications on the antibody or from the conjugation process itself. Cation Exchange Chromatography (CEX) is a powerful tool for profiling these charge variants.[8][9]

Protocol: Cation Exchange Chromatography (CEX-HPLC)

Objective: To assess the charge variant profile of the ADC.

Materials:

- HPLC system with UV detector
- CEX column (e.g., Proteomix™ SCX, 5 µm, 4.6 x 250 mm)[9]
- Mobile Phase A: 20 mM Sodium Phosphate, pH 6.0
- Mobile Phase B: 20 mM Sodium Phosphate, 1 M NaCl, pH 6.0
- ADC sample

Procedure:

- Equilibrate the CEX column with 100% Mobile Phase A.
- Inject 20-50 µL of the ADC sample (typically at 1 mg/mL).
- Apply a linear gradient of Mobile Phase B (e.g., 0-100% over 30 minutes) to elute the bound proteins.
- Monitor the elution profile at 280 nm.
- Identify and quantify the main peak and any acidic or basic variants.

Acceptance Criteria:

- Main Peak: Report percentage
- Acidic Variants: Report percentage
- Basic Variants: Report percentage
- Consistency between batches should be demonstrated.

Free Drug and Related Impurities

Residual free drug-linker or related impurities from the manufacturing process must be controlled to minimize off-target toxicity. Reversed-Phase High-Performance Liquid

Chromatography (RP-HPLC) is a suitable method for their quantification.[8]

Protocol: Reversed-Phase HPLC (RP-HPLC) for Free Drug Quantification

Objective: To quantify the amount of free Gly-Mal-GGFG-Deruxtecan in the ADC sample.

Materials:

- RP-HPLC system with UV or fluorescence detector
- C18 RP column (e.g., 4.6 x 150 mm, 3.5 μ m)
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- ADC sample
- Reference standard of Gly-Mal-GGFG-Deruxtecan

Procedure:

- Precipitate the protein from the ADC sample using acetonitrile. Centrifuge and collect the supernatant.
- Equilibrate the RP column with a low percentage of Mobile Phase B.
- Inject the supernatant.
- Apply a gradient of Mobile Phase B to elute the free drug.
- Monitor the elution at a wavelength specific to deruxtecan (e.g., ~230 nm).
- Quantify the free drug peak against a calibration curve prepared with the reference standard.

Acceptance Criteria:

- Free Drug-Linker: $\leq 1\%$ of total drug

Tier 2: Drug-to-Antibody Ratio (DAR) and Conjugation Profile

The average number of drug molecules conjugated to each antibody (DAR) is a critical parameter influencing the ADC's efficacy and safety.^[1]

Average DAR Determination

A combination of UV-Vis spectroscopy and Hydrophobic Interaction Chromatography (HIC) is commonly employed to determine the average DAR.

Protocol: UV-Vis Spectroscopy for Average DAR

Objective: To determine the average DAR by measuring the absorbance of the protein and the payload.

Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes
- ADC sample
- Unconjugated antibody

Procedure:

- Measure the absorbance of the ADC sample at 280 nm (for the antibody) and at a wavelength specific to deruxtecan (e.g., ~370 nm, if applicable, or after a release assay).
- Measure the absorbance of the unconjugated antibody at the same wavelengths.
- Calculate the concentrations of the antibody and the payload using their respective extinction coefficients.
- The average DAR is the molar ratio of the payload to the antibody.

Protocol: Hydrophobic Interaction Chromatography (HIC-HPLC)

Objective: To determine the average DAR and the distribution of different DAR species.

Materials:

- HIC-HPLC system with UV detector
- HIC column (e.g., Butyl-NPR)
- Mobile Phase A: 50 mM Sodium Phosphate, 1.5 M Ammonium Sulfate, pH 7.0
- Mobile Phase B: 50 mM Sodium Phosphate, pH 7.0
- ADC sample

Procedure:

- Equilibrate the HIC column with 100% Mobile Phase A.
- Inject the ADC sample.
- Apply a reverse gradient of Mobile Phase A (e.g., 100-0% over 30 minutes) to elute the different DAR species.
- Monitor the elution profile at 280 nm.
- Peaks corresponding to different DAR species (DAR0, DAR2, DAR4, etc.) will be resolved based on their hydrophobicity.
- Calculate the weighted average DAR based on the area of each peak.

Acceptance Criteria:

- Average DAR: Typically between 3.5 and 4.5 for cysteine-linked ADCs.
- Distribution of DAR species should be consistent across batches.

Conjugation Site Analysis

Peptide mapping using Liquid Chromatography-Mass Spectrometry (LC-MS) is the definitive method to confirm the conjugation sites and assess site occupancy.

Protocol: Peptide Mapping by LC-MS

Objective: To identify the specific cysteine residues conjugated with the Gly-Mal-GGFG-Deruxtecan linker.

Materials:

- LC-MS/MS system (e.g., Orbitrap)
- Enzymes for digestion (e.g., Trypsin, IdeS)
- Reducing and alkylating agents (DTT, IAA)
- ADC sample

Procedure:

- Denature, reduce, and alkylate the ADC sample.
- Digest the protein into smaller peptides using a specific protease (e.g., trypsin).
- Separate the peptides by RP-HPLC.
- Analyze the eluted peptides by tandem mass spectrometry (MS/MS).
- Search the MS/MS data against the antibody sequence to identify peptides modified with the drug-linker.

Acceptance Criteria:

- Conjugation should be confirmed at the intended cysteine residues.
- No significant off-target conjugation should be detected.

Tier 3: Linker-Payload Stability and Release

The stability of the maleimide linkage and the enzymatic cleavability of the GGFG peptide are critical for the ADC's mechanism of action.

Linker Stability in Plasma

The maleimide-thiol linkage can be susceptible to a retro-Michael reaction, leading to premature drug release.[\[10\]](#)

Protocol: In Vitro Plasma Stability Assay

Objective: To evaluate the stability of the ADC in plasma.

Materials:

- Human plasma
- ADC sample
- Incubator at 37°C
- Analytical method to measure intact ADC or released payload (e.g., HIC-HPLC or LC-MS/MS)

Procedure:

- Incubate the ADC sample in human plasma at 37°C.
- At various time points (e.g., 0, 24, 48, 72 hours), take an aliquot of the mixture.
- Analyze the samples to determine the percentage of intact ADC remaining or the amount of payload released over time.[\[7\]](#)

Acceptance Criteria:

- Demonstrate acceptable stability over the intended in-vivo circulation time (e.g., >90% intact ADC after 72 hours).

Enzymatic Cleavage of the GGFG Linker

The GGFG linker is designed to be cleaved by lysosomal proteases, primarily Cathepsin L.[\[5\]](#)
[\[6\]](#)

Protocol: In Vitro Enzymatic Cleavage Assay

Objective: To confirm the specific cleavage of the GGFG linker by the target enzyme.

Materials:

- Recombinant human Cathepsin L
- Lysosomal extract (optional)
- Reaction buffer (e.g., 50 mM sodium acetate, pH 5.0, with a reducing agent like DTT)
- ADC sample
- LC-MS/MS system to quantify the released payload

Procedure:

- Incubate the ADC with Cathepsin L in the reaction buffer at 37°C.[\[5\]](#)
- At different time points, quench the reaction (e.g., by adding a protease inhibitor or changing the pH).[\[5\]](#)
- Analyze the samples by LC-MS/MS to quantify the concentration of the released deruxtecan.
[\[5\]](#)[\[11\]](#)

Acceptance Criteria:

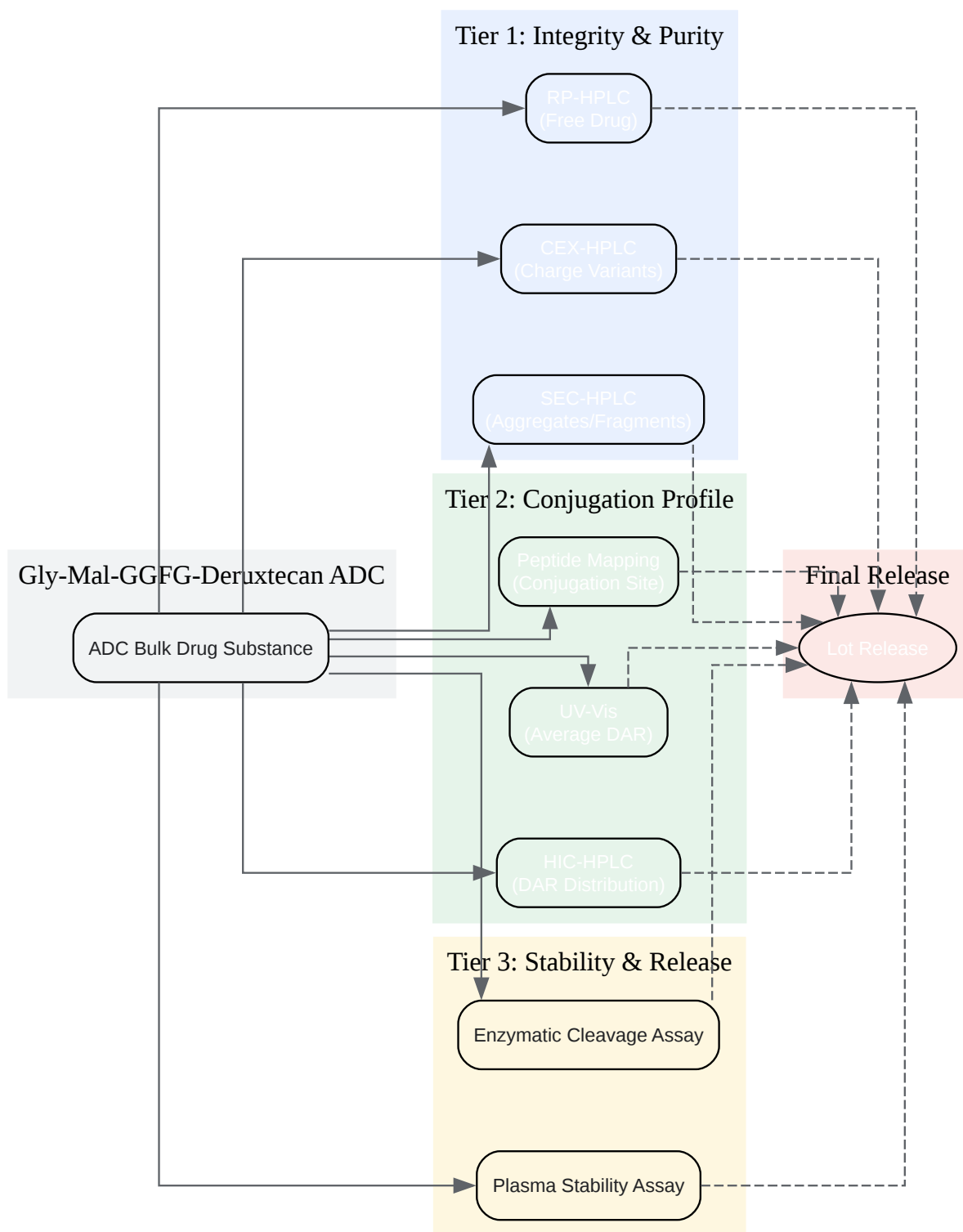
- Demonstrate efficient and time-dependent release of the payload in the presence of the target enzyme.
- Minimal release in the absence of the enzyme.

Summary of Quality Control Parameters

Parameter	Method	Acceptance Criteria
Identity	Mass Spectrometry (Intact Mass)	Conforms to expected molecular weight
Purity (Monomer)	SEC-HPLC	$\geq 95\%$
Aggregates	SEC-HPLC	$\leq 5\%$
Charge Variants	CEX-HPLC	Consistent profile between batches
Average DAR	UV-Vis, HIC-HPLC	3.5 - 4.5
Free Drug-Linker	RP-HPLC	$\leq 1\%$
Conjugation Site	Peptide Mapping (LC-MS)	Confirmed at intended sites
Linker Stability	In Vitro Plasma Assay	$>90\%$ intact ADC after 72h
Enzymatic Cleavage	In Vitro Enzyme Assay	Time-dependent payload release
Potency	Cell-based Cytotoxicity Assay	Meets pre-defined EC50 range

Visualizing the Workflow

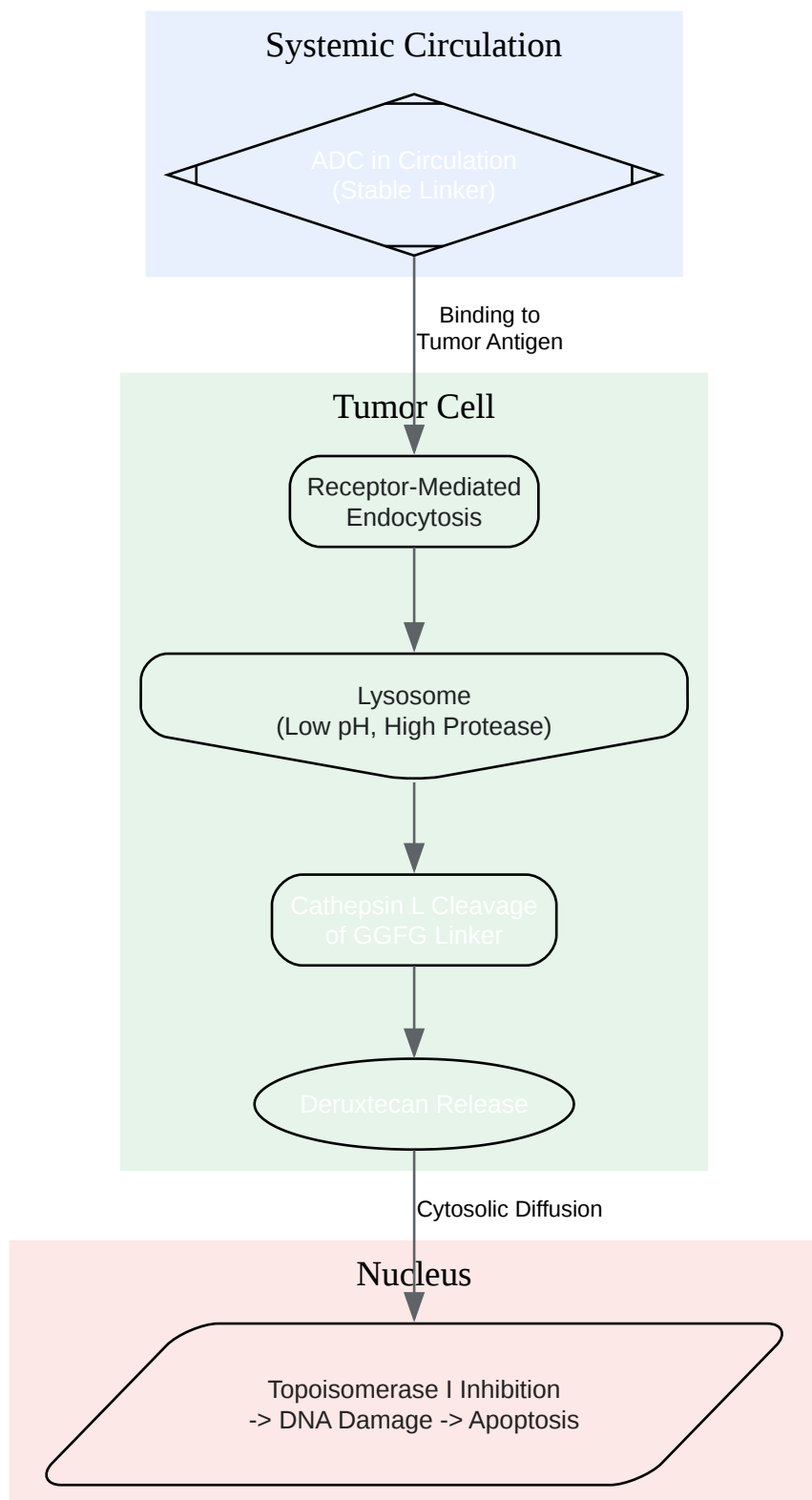
Overall QC Workflow



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Caption: Tiered analytical workflow for ADC quality control.

Mechanism of Action and Cleavage



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Caption: Intracellular pathway of ADC and payload release.

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